

Operational Safety Guide: Handling 5-Hydroxy Vioxx (Rofecoxib Metabolite)

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Compound of Interest

Compound Name: 5-Hydroxy Vioxx

CAS No.: 185147-17-5

Cat. No.: B030171

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Executive Safety Summary

5-Hydroxy Vioxx (5-Hydroxyrofecoxib) is a primary metabolite of Rofecoxib (Vioxx), a COX-2 inhibitor withdrawn from the global market due to confirmed cardiovascular toxicity (thrombotic events, myocardial infarction).

Critical Warning: While specific toxicological data for this metabolite is often limited compared to the parent compound, you must assume it retains or exceeds the parent compound's toxicity profile. This substance should be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

- Primary Hazard: Cardiovascular toxicity (STOT-RE) and Reproductive Toxicity (Suspected).
- Operational Band: Treat as OEB 4 (Occupational Exposure Band) equivalent until specific limits are established.
- Containment Level: High. Open bench handling is strictly prohibited.

Hazard Identification & Risk Assessment

Before selecting PPE, we must understand the "Why" behind the protocol. The safety profile is derived from the parent compound, Rofecoxib (CAS 162011-90-7).[1]

Hazard Class (GHS)	Risk Description	Operational Implication
Reproductive Toxicity (Cat. 2)	Suspected of damaging fertility or the unborn child.	Zero skin contact tolerance.[1] Double-gloving is mandatory.
STOT - Repeated Exposure (Cat. 2)	Damage to the cardiovascular system through prolonged exposure.	Inhalation of dust is the primary vector. HEPA filtration is non-negotiable.
Acute Toxicity (Oral, Cat.[2] 4)	Harmful if swallowed.[2]	Strict hygiene protocols; no hand-to-mouth contact.

Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE (lab coat, safety glasses) is insufficient for handling **5-Hydroxy Vioxx** in powder form. The following ensemble is required for all weighing, transfer, and solubilization tasks.

Tiered Protection Protocol

Body Area	Minimum Requirement	Technical Specification & Rationale
Respiratory	P100 / N99 Respirator	Why: Surgical masks or N95s offer insufficient protection against micronized potent powders. Use a half-face elastomeric respirator with P100 cartridges or a Powered Air Purifying Respirator (PAPR) if handling >100mg.
Dermal (Hands)	Double Nitrile Gloves	Why: Prevents micro-tears and permeation. Outer: Extended cuff Nitrile (min 5 mil). Inner: Standard Nitrile (min 4 mil). Technique: Inspect inner gloves for sweat/tears upon doffing.
Dermal (Body)	Tyvek® Lab Coat / Coverall	Why: Cotton coats retain dust. Use disposable, non-woven polyethylene (Tyvek) with elastic cuffs. Sleeves must be tucked under the outer glove.
Ocular	Chemical Goggles	Why: Safety glasses have gaps. Indirect-vent goggles prevent airborne dust from reaching the mucosa.

Engineering Controls: The Primary Defense

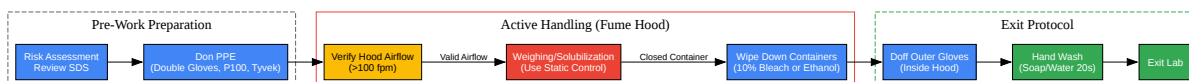
PPE is the last line of defense. You must prioritize engineering controls.

- Primary Containment: All handling of the solid powder must occur within a Certified Chemical Fume Hood or a Powder Containment Balance Enclosure.

- **Static Control:** **5-Hydroxy Vioxx** powder can be electrostatic. Use an ionizing fan or anti-static gun during weighing to prevent "flying powder" events.
- **Surface Protection:** Line the work surface with plastic-backed absorbent pads to capture minor spills.

Operational Workflow: Visualization

The following diagram outlines the logical flow for entering, handling, and exiting the workspace to ensure zero cross-contamination.



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Caption: Figure 1. Unidirectional workflow for handling high-potency metabolites. Note that outer gloves are removed inside the containment zone.

Emergency & Disposal Protocols

Spill Response (Solid Powder)

- Evacuate the immediate area if the spill is outside the fume hood.
- Wait 15 minutes for aerosols to settle.
- Don PPE: Full Tyvek suit, double gloves, and P100 respirator.
- Clean: Cover spill with wet paper towels (to prevent dust). Wipe up gently. Do not dry sweep.
- Decontaminate: Wash surface with 10% bleach solution followed by water.

Waste Disposal[1]

- Classification: Hazardous Pharmaceutical Waste.
- Method: High-temperature incineration.
- Labeling: Clearly label as "Toxic Solid - Rofecoxib Metabolite."
- Do NOT: Do not dispose of down the drain or in general trash.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5090, Rofecoxib. Retrieved January 31, 2026 from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs. Retrieved January 31, 2026 from [[Link](#)]

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- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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